

Environmental Persistence of Musk Tibetene and its Metabolites: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Musk Tibetene, a synthetic nitro musk, has been utilized as a fragrance ingredient in a variety of consumer products. Due to its chemical properties, it exhibits significant environmental persistence, bioaccumulation potential, and toxicity. This technical guide provides a comprehensive overview of the environmental fate of **Musk Tibetene** and its primary metabolites. It includes a summary of its physicochemical properties, environmental concentrations, and degradation half-lives. Detailed experimental protocols for its extraction and analysis in environmental matrices are provided, along with visualizations of its key transformation pathways and a typical analytical workflow. This document is intended to serve as a resource for researchers and professionals engaged in environmental science, ecotoxicology, and the development of safer alternative compounds.

Introduction

Synthetic musks, including nitro musks like **Musk Tibetene**, have been widely used in personal care products and detergents. Their extensive use has led to their release into the environment through wastewater treatment plant (WWTP) effluents and sludge.[1] **Musk Tibetene** is classified as a persistent, bioaccumulative, and toxic (PBT) substance, raising concerns about its long-term ecological impact. Understanding its environmental persistence and the formation of its metabolites is crucial for assessing its environmental risk and for the development of



more benign alternatives. This guide synthesizes the current scientific knowledge on the environmental behavior of **Musk Tibetene**.

Physicochemical Properties and Environmental Fate

Musk Tibetene is a lipophilic compound with low water solubility and a high octanol-water partition coefficient (log Kow), indicating a strong tendency to partition into organic matter and bioaccumulate in organisms. Its persistence is characterized by resistance to biodegradation.

Table 1: Physicochemical Properties of Musk Tibetene

Property	Value	Reference
Molecular Formula	C13H18N2O4	[2]
Molecular Weight	266.29 g/mol	[3]
Melting Point	135.5 °C	
Boiling Point	367.5 °C (calculated)	
Water Solubility	0.052 mg/L	
Log Kow	5.0 (experimental)	
Vapor Pressure	5.22 x 10 ⁻⁴ Pa (calculated)	
Henry's Law Constant	0.101 Pa·m³/mol (calculated)	

Table 2: Environmental Persistence and Bioaccumulation of Musk Tibetene



Parameter	Value/Observation	Reference
Biodegradation		
Resistant to biodegradation. In silico estimates suggest ultimate degradation over a timescale of 10 years.		
Photodegradation Half-Life		_
In water/acetonitrile mixtures	~20 minutes (under UV-light and solar light)	[1][4]
In atmosphere (reaction with hydroxyl radicals)	7.3 days (calculated)	
In water (direct photolysis)	1-1.5 hours (summer, 20°N) to 6-10 hours (winter, higher latitudes)	[4]
Bioaccumulation		
Bioconcentration Factor (BCF)	133–6624 L/kg (calculated, assuming different biotransformation rates)	
5100–10200 for fish (predicted from Kow)		
1020 for mussels (predicted from Kow)		

Table 3: Reported Environmental Concentrations of Musk Tibetene



Environmental Matrix	Concentration	Location/Reference
STP Influent	Up to 1 ng/L	Switzerland
STP Effluent	Up to 0.7 ng/L	Switzerland
Surface Water	Up to 640 ng/L	Switzerland
Rainwater	Up to 10 ng/L	
STP Sludge	Up to 68.9 μg/kg dry weight	Czech Republic
Farmed Trout	13.7 μg/kg fresh weight	Denmark

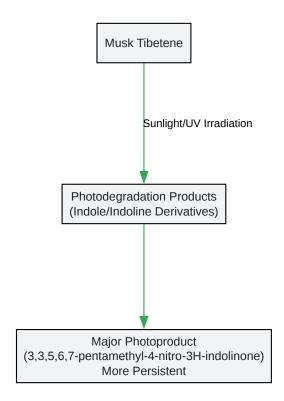
Transformation Pathways and Metabolites

Musk Tibetene undergoes transformation in the environment through two primary pathways: photodegradation and anaerobic biotransformation.

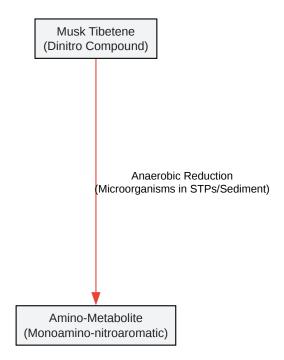
Photodegradation

In the presence of sunlight, particularly UV radiation, **Musk Tibetene** can undergo photodegradation. This process involves intramolecular reactions, leading to the formation of several photoproducts.[1][4] The major identified photoproducts are indole and indoline derivatives, which are noted to be more persistent than the parent compound under light irradiation.[1][4]

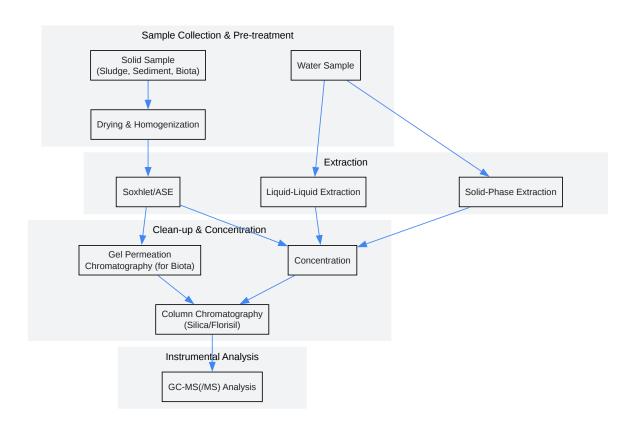












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